

An In-depth Technical Guide to Methyl 4-acetyloxybenzoate

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Compound of Interest

Compound Name: Methyl 4-acetoxybenzoate

CAS No.: 24262-66-6

Cat. No.: B1220505

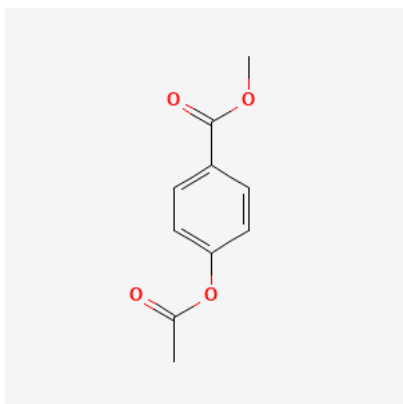
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This guide provides a comprehensive technical overview of methyl 4-acetyloxybenzoate, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. The document covers the compound's identity, detailed synthesis and purification protocols, analytical characterization, applications, and essential safety information.

Chemical Identity and Properties

Methyl 4-acetyloxybenzoate is a benzoate ester distinguished by an acetoxy group at the para (4-position) of the benzene ring.^{[1][2]} This structure makes it a valuable intermediate in organic synthesis.

IUPAC Name: methyl 4-acetyloxybenzoate^[1]



Structure:

Image Source: PubChem CID 578495[1]

Synonyms: The compound is known by several names in literature and commercial listings, which can be critical for comprehensive database searches. Common synonyms include:

- **Methyl 4-acetoxybenzoate**[1]
- 4-Acetoxybenzoic acid methyl ester[1]
- Methyl p-acetoxybenzoate[1][2][3][4]
- p-(Methoxycarbonyl)phenyl acetate[1][2][4]
- Benzoic acid, 4-(acetyloxy)-, methyl ester[1][2][3][5]

Key Identifiers and Physicochemical Properties: Quantitative data for methyl 4-acetoxybenzoate is summarized below. These properties are crucial for designing experimental conditions, predicting solubility, and ensuring safe handling.

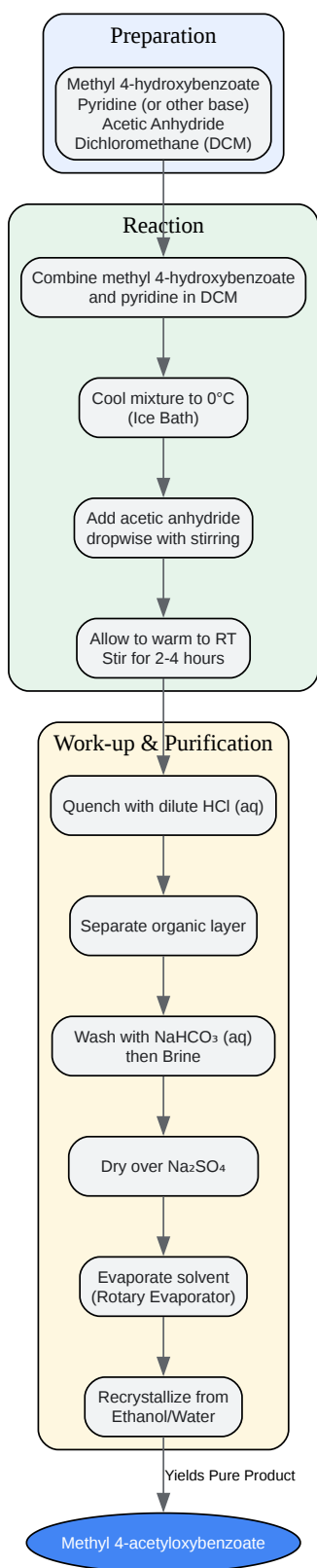
Property	Value	Source(s)
CAS Number	24262-66-6	[1] [2] [3] [5]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1] [2] [3]
Molecular Weight	194.18 g/mol	[1] [2]
Appearance	White to almost white powder or crystal	[3]
Melting Point	82-84 °C	[3]
Boiling Point	287.2 ± 23.0 °C (Predicted)	[3]
Density	1.177 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in water (2842 mg/L at 25 °C, est.)	[5]

Synthesis and Purification

Methyl 4-acetyloxybenzoate is most commonly synthesized via the acetylation of methyl 4-hydroxybenzoate. This reaction is a standard esterification of a phenol, providing a high-yield pathway to the desired product.

Synthesis Workflow Diagram

The following diagram illustrates the typical laboratory synthesis workflow.



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Caption: Workflow for the synthesis of methyl 4-acetyloxybenzoate.

Detailed Experimental Protocol

This protocol describes the acetylation of methyl 4-hydroxybenzoate (also known as methylparaben) using acetic anhydride.

Materials:

- Methyl 4-hydroxybenzoate (1.0 eq)
- Acetic Anhydride (1.2 eq)
- Pyridine (1.5 eq) or Triethylamine (TEA)
- Dichloromethane (DCM) or Ethyl Acetate
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ethanol and Water (for recrystallization)

Procedure:

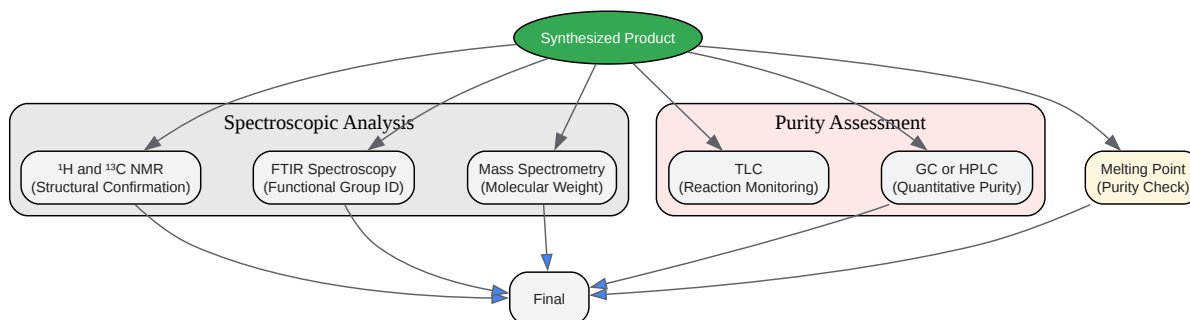
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve methyl 4-hydroxybenzoate (1.0 eq) in dichloromethane. Add pyridine (1.5 eq) to the solution.
 - **Rationale:** Pyridine acts as a base to neutralize the acetic acid byproduct formed during the reaction, driving the equilibrium towards the product. It also serves as a nucleophilic catalyst.
- **Cooling:** Cool the flask in an ice bath to 0°C . This is crucial to control the exothermic reaction upon adding the highly reactive acetic anhydride.
- **Reagent Addition:** Add acetic anhydride (1.2 eq) dropwise to the stirred solution using a dropping funnel. Maintain the temperature below 5°C during the addition.

- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Aqueous Work-up (Quenching):** Once the reaction is complete, cool the mixture again in an ice bath and slowly add 1M HCl to neutralize the excess pyridine. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:**
 - Separate the organic layer.
 - Wash the organic layer sequentially with 1M HCl, water, saturated NaHCO₃ solution, and finally with brine.
 - **Rationale:** The acid wash removes the base (pyridine). The bicarbonate wash removes any remaining acetic acid. The brine wash removes residual water from the organic phase.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude solid by recrystallization from a mixture of ethanol and water to yield pure methyl 4-acetyloxybenzoate as a white crystalline solid.[3]

Analytical Characterization

Confirming the identity and purity of the synthesized compound is a critical, self-validating step. A combination of spectroscopic and chromatographic methods is employed.

Analytical Workflow Diagram



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Caption: Standard analytical workflow for compound characterization.

Spectroscopic Data Interpretation

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum is the most powerful tool for confirming the structure.[6]
 - ~2.3 ppm (singlet, 3H): Protons of the acetyl group ($-\text{O}-\text{C}(=\text{O})-\text{CH}_3$).
 - ~3.9 ppm (singlet, 3H): Protons of the methyl ester group ($-\text{COOCH}_3$).
 - ~7.2 ppm (doublet, 2H): Aromatic protons ortho to the acetoxy group.
 - ~8.1 ppm (doublet, 2H): Aromatic protons ortho to the methyl ester group.
- FTIR (Fourier-Transform Infrared) Spectroscopy: IR spectroscopy confirms the presence of key functional groups.[1][7]
 - $\sim 1765\text{ cm}^{-1}$: Strong $\text{C}=\text{O}$ stretch of the phenyl acetate ester.
 - $\sim 1725\text{ cm}^{-1}$: Strong $\text{C}=\text{O}$ stretch of the methyl benzoate ester.
 - $\sim 1200\text{ cm}^{-1}$ & $\sim 1160\text{ cm}^{-1}$: Strong $\text{C}-\text{O}$ stretches of the ester groups.

- Mass Spectrometry (MS): Provides the molecular weight of the compound.^[1]
 - Molecular Ion Peak (M^+): Expected at $m/z = 194.0579$ (for high resolution).
 - Key Fragments: Common fragments include $m/z = 152$ (loss of acetyl group) and $m/z = 121$ (loss of both acetyl and methoxy groups).^[1]

Applications in Research and Drug Development

Methyl 4-acetyloxybenzoate serves primarily as a versatile building block and intermediate in organic synthesis. Its dual ester functionality allows for selective chemical manipulation.

- Intermediate for Preservatives: The core structure is related to parabens (esters of 4-hydroxybenzoic acid), which are widely used as preservatives. Research has explored derivatives of this compound for developing novel preservatives.^[8]
- Synthesis of Complex Molecules: It is a precursor for creating more complex phenolic compounds. The acetyl group serves as a protecting group for the phenol, which can be selectively removed under basic conditions (e.g., hydrolysis) to reveal the hydroxyl group for further reactions, while the methyl ester can be hydrolyzed or converted to other functional groups.
- Precursor to Active Pharmaceutical Ingredients (APIs): While not typically an API itself, its structure is a common motif in various biologically active molecules. It can be used in the synthesis of compounds where a para-substituted benzoic acid moiety is required. For instance, related structures are used in the preparation of inhibitors for various enzymes or as fragments in drug discovery libraries.

Safety, Handling, and Storage

According to available Safety Data Sheets (SDS), methyl 4-acetyloxybenzoate is not classified as a hazardous substance under Regulation (EC) No 1272/2008.^[9] However, standard laboratory safety practices should always be observed.

- Handling: Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area or under a fume hood to prevent dispersion of dust. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[9]

- First Aid:
 - Skin Contact: Rinse well with water.[\[9\]](#)
 - Eye Contact: Rinse with plenty of water.[\[9\]](#)
 - Inhalation: Move the person to fresh air.[\[9\]](#)
 - Ingestion: Rinse mouth and seek medical advice.[\[9\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place at room temperature.[\[3\]](#)[\[9\]](#)
- Stability: The compound is stable under normal storage conditions.

References

- **Methyl 4-acetoxybenzoate** | C₁₀H₁₀O₄ | CID 578495. PubChem, National Institutes of Health. [\[Link\]](#)
- **methyl 4-acetoxybenzoate**. FlavScents. [\[Link\]](#)
- Methyl 4-(acetyloxy)-3-methoxybenzoate | C₁₁H₁₂O₅ | CID 602779. PubChem, National Institutes of Health. [\[Link\]](#)
- Benzoic acid, 4-(acetyloxy)-, methyl ester. NIST Chemistry WebBook. [\[Link\]](#)
- Methyl 4-acetylbenzoate | C₁₀H₁₀O₃ | CID 137990. PubChem, National Institutes of Health. [\[Link\]](#)
- Synthesis of Methyl 4-Acetylbenzoate. PrepChem.com. [\[Link\]](#)
- Methyl 4-(acetylamino)-2-methoxybenzoate | C₁₁H₁₃NO₄ | CID 77720. PubChem, National Institutes of Health. [\[Link\]](#)
- Crystal structure of **methyl 4-acetoxybenzoate**, C₁₀H₁₀O₄. ResearchGate. [\[Link\]](#)

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Sources

- 1. Methyl 4-acetoxybenzoate | C₁₀H₁₀O₄ | CID 578495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. METHYL 4-ACETOXYBENZOATE | 24262-66-6 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. Benzoic acid, 4-(acetyloxy)-, methyl ester [webbook.nist.gov]
- 5. methyl 4-acetoxybenzoate [[flavscents.com](https://www.flavscents.com)]
- 6. METHYL 4-ACETOXYBENZOATE(24262-66-6) 1H NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- 7. METHYL 4-ACETOXYBENZOATE(24262-66-6) IR Spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
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